

Thermal properties of Oleyl Ricinoleate (melting point, boiling point)

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Compound of Interest

Compound Name: *Oleyl Ricinoleate*

Cat. No.: *B1628752*

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A Technical Guide to the Thermal Properties of Oleyl Ricinoleate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known thermal properties of **Oleyl Ricinoleate** (CAS No. 36781-75-6), a significant ester in various industrial and pharmaceutical applications. This document summarizes available data, outlines relevant experimental methodologies for thermal analysis, and presents a logical workflow for determining these properties.

Core Thermal Properties

Oleyl Ricinoleate is the ester formed from oleyl alcohol and ricinoleic acid. Its thermal characteristics are crucial for understanding its behavior in various formulations and manufacturing processes.

Data Summary

The quantitative thermal data for **Oleyl Ricinoleate** is presented below. It is important to note that while a boiling point has been reported, a specific melting point is not readily available in the surveyed scientific literature. This is not uncommon for complex esters which may exhibit broad melting ranges or exist as a liquid at room temperature. For context, the melting point of

the parent fatty acid, ricinoleic acid, is 5.5 °C[1]. The thermal properties of esters are influenced by the chain length and saturation of both the fatty acid and alcohol components[2][3].

Property	Value	Conditions
Melting Point	Data not available in cited literature	-
Boiling Point	635.1 °C	at 760 mmHg[4]

Experimental Protocols for Thermal Analysis

The determination of thermal properties such as melting and boiling points for lipid esters like **Oleyl Ricinoleate** is typically achieved through thermoanalytical techniques. Differential Scanning Calorimetry (DSC) is a primary method for characterizing melting and crystallization behavior[3][5][6][7][8][9].

Determination of Melting Point via Differential Scanning Calorimetry (DSC)

While a specific protocol for **Oleyl Ricinoleate** is not detailed in the literature, a general and widely accepted methodology for analyzing oils and fats is as follows:

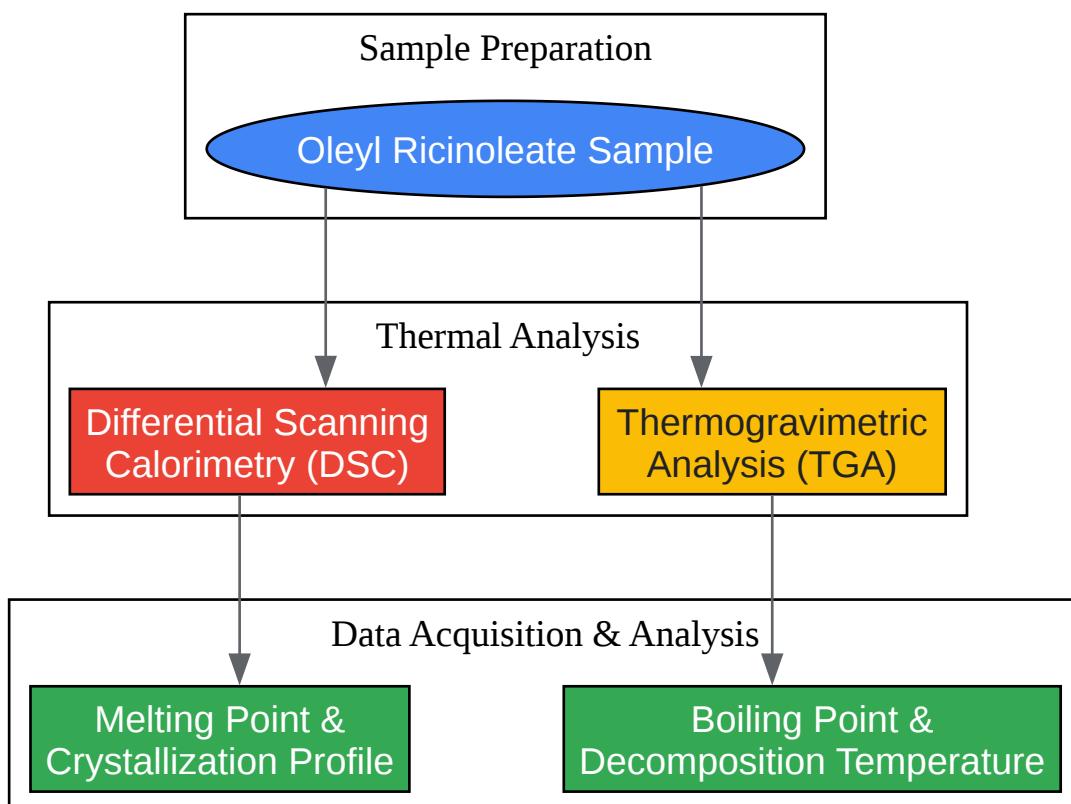
- Sample Preparation: A small, accurately weighed sample of **Oleyl Ricinoleate** (typically 5-10 mg) is hermetically sealed in an aluminum DSC pan. An empty, sealed aluminum pan is used as a reference.
- Instrument Calibration: The DSC instrument is calibrated for temperature and enthalpy using certified standards, such as indium.
- Thermal Program:
 - Initial Equilibration: The sample is equilibrated at a temperature well above its expected melting point (e.g., 50 °C) to erase any thermal history.
 - Controlled Cooling: The sample is then cooled at a controlled rate (e.g., 5-10 °C/min) to a temperature well below its expected crystallization point (e.g., -80 °C)[7]. This allows for

the observation of the crystallization exotherm.

- Isothermal Hold: The sample is held at the low temperature for a short period (e.g., 5-10 minutes) to ensure complete crystallization.
- Controlled Heating: The sample is then heated at a controlled rate (e.g., 5 °C/min) to a temperature above its melting point (e.g., 50 °C). The heat flow is monitored, and the endothermic melting transition is recorded.
- Data Analysis: The melting point is typically determined as the peak temperature of the melting endotherm. The onset and offset temperatures of the transition can also be reported to describe the melting range.

Logical Workflow for Thermal Property Determination

The following diagram illustrates a logical workflow for the characterization of the thermal properties of a lipid ester like **Oleyl Ricinoleate**.



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Caption: Logical workflow for determining the thermal properties of **Oleyl Ricinoleate**.

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